

Comprehensive Safety and Handling Guide for 2-Fluoronaphthalene

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Compound of Interest

Compound Name: 2-Fluoronaphthalene

Cat. No.: B033398

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This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **2-Fluoronaphthalene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Hazard Identification and Risk Assessment

2-Fluoronaphthalene is classified with the following hazards:

- Acute Oral Toxicity: Harmful if swallowed.[1][2]
- Serious Eye Damage: Causes serious eye damage.[1][2]
- Combustible Liquid: Presents a fire hazard under certain conditions.[3][4]

A thorough risk assessment should be conducted before commencing any work involving this chemical.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Fluoronaphthalene** to minimize exposure and ensure personal safety.

Protection Type	Specific Recommendations
Eye/Face Protection	Wear safety glasses with side-shields conforming to EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133. A face shield may be required for splash hazards. [1] [3]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. Chemical-resistant gloves (e.g., nitrile rubber) should be worn. A lab coat is required. [1] [3]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge. [5] Work should be conducted in a well-ventilated area, preferably a chemical fume hood. [1]

Operational Plan: Step-by-Step Handling Procedures

3.1. Preparation and Engineering Controls:

- Ensure a calibrated and certified chemical fume hood is used for all manipulations of **2-Fluoronaphthalene**.
- Verify that an eyewash station and safety shower are readily accessible and in good working order.
- Prepare all necessary equipment and reagents before handling the chemical to minimize time and movement.
- Designate a specific area for handling **2-Fluoronaphthalene** to contain potential spills.

3.2. Handling:

- Don the required PPE as specified in the table above.
- Avoid contact with skin and eyes.[\[1\]](#)

- Avoid the formation of dust and aerosols.[[1](#)]
- Do not eat, drink, or smoke in the designated handling area.[[1](#)]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[[5](#)]
- Keep containers tightly closed when not in use.[[1](#)]
- Wash hands thoroughly after handling the chemical.[[1](#)]

3.3. Storage:

- Store in a cool, dry, and well-ventilated place.[[1](#)][[3](#)]
- Keep the container tightly closed.[[1](#)]
- Store away from incompatible materials such as strong oxidizing agents.[[3](#)]
- Keep away from heat, sparks, open flames, and hot surfaces.[[3](#)][[4](#)]

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][3]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists.[3][4]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[1][3][5]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.[1][5]

In case of a spill, evacuate personnel to a safe area.[1] Contain the spill using an inert absorbent material like sand or vermiculite.[3][6] Collect the material into a suitable, closed container for disposal.[3][6]

Disposal Plan

2-Fluoronaphthalene and any contaminated materials must be treated as hazardous chemical waste.[6]

- Segregation: Do not dispose of **2-Fluoronaphthalene** down the drain or in general waste.[6] Collect all waste containing this chemical in a designated, properly labeled, and sealed container.[6]
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**2-Fluoronaphthalene**" along with appropriate hazard symbols.[6]

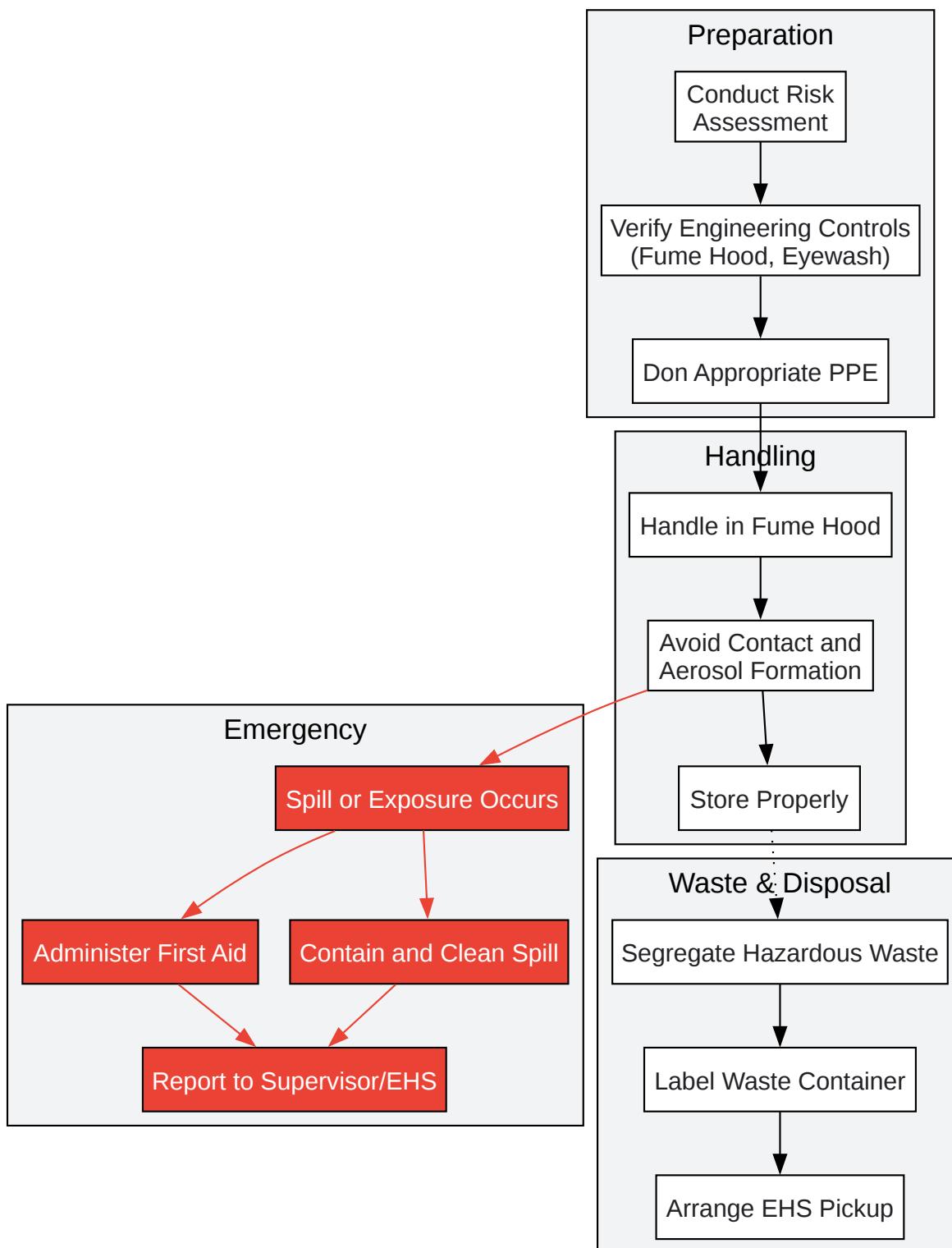
- Disposal: Dispose of the contents and container to an approved waste disposal plant.[3][4] This must be done through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[6]

Chemical and Physical Properties

Property	Value
Molecular Formula	C10H7F[2][7][8]
Molecular Weight	146.16 g/mol [2][8]
CAS Number	323-09-1[1][2][7]
Appearance	Solid[7] or light yellow liquid[4]
Storage Temperature	Room temperature, sealed in a dry environment[7]

Workflow for Safe Handling of 2-Fluoronaphthalene

Workflow for Safe Handling of 2-Fluoronaphthalene

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Caption: Logical workflow for the safe handling and disposal of **2-Fluoronaphthalene**.

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